

Introduction: Understanding the Role of Isotopic Labeling

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Compound of Interest

Compound Name: *N-Octyl-D17-amine*

CAS No.: 1173022-14-4

Cat. No.: B570408

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N-Octyl-D17-amine is the deuterated isotopologue of the primary amine, n-octylamine. In this compound, 17 of the hydrogen atoms have been replaced with deuterium, a stable, non-radioactive isotope of hydrogen. This isotopic substitution is the defining feature of **N-Octyl-D17-amine** and is central to its primary applications, without significantly altering its fundamental chemical reactivity compared to its non-labeled counterpart. The increased mass imparted by the deuterium atoms makes it an ideal internal standard for quantitative analysis, particularly in mass spectrometry-based techniques. This guide provides an in-depth exploration of its physicochemical properties, synthesis, and core applications, with a focus on its role in modern analytical workflows.

Part 1: Core Physicochemical and Spectroscopic Properties

The substitution of hydrogen with deuterium results in a predictable increase in molecular weight and subtle changes in physical properties such as boiling point and density. However, the most significant impact is observed in its spectroscopic signature, which is foundational to its utility in analytical chemistry.

Physicochemical Data

The properties of **N-Octyl-D17-amine** are directly comparable to those of n-octylamine, with adjustments for the mass increase from deuterium substitution.

Property	N-Octylamine	N-Octyl-D17-amine	Rationale for Difference
Synonyms	Octan-1-amine, 1-Aminooctane	Perdeuterated octylamine	Isotopic variant
CAS Number	111-86-4	1246819-25-6	Unique identifier for the isotopologue
Molecular Formula	C ₈ H ₁₉ N	C ₈ H ₂ D ₁₇ N	Substitution of 17 hydrogens with deuterium
Molecular Weight	129.24 g/mol	146.35 g/mol	Increased mass from 17 deuterium atoms
Boiling Point	178-179 °C	Slightly higher than 179 °C	Increased mass leads to stronger intermolecular van der Waals forces.
Density	~0.782 g/mL	Slightly higher than 0.782 g/mL	Higher molecular mass for a similar molecular volume.
Solubility	Sparingly soluble in water; soluble in ethanol, ether, acetone.	Similar to n-octylamine	Polarity is not significantly altered by deuteration.

Spectroscopic Profile: The Analytical Fingerprint

The key utility of **N-Octyl-D17-amine** lies in its distinct spectroscopic properties compared to its non-deuterated form.

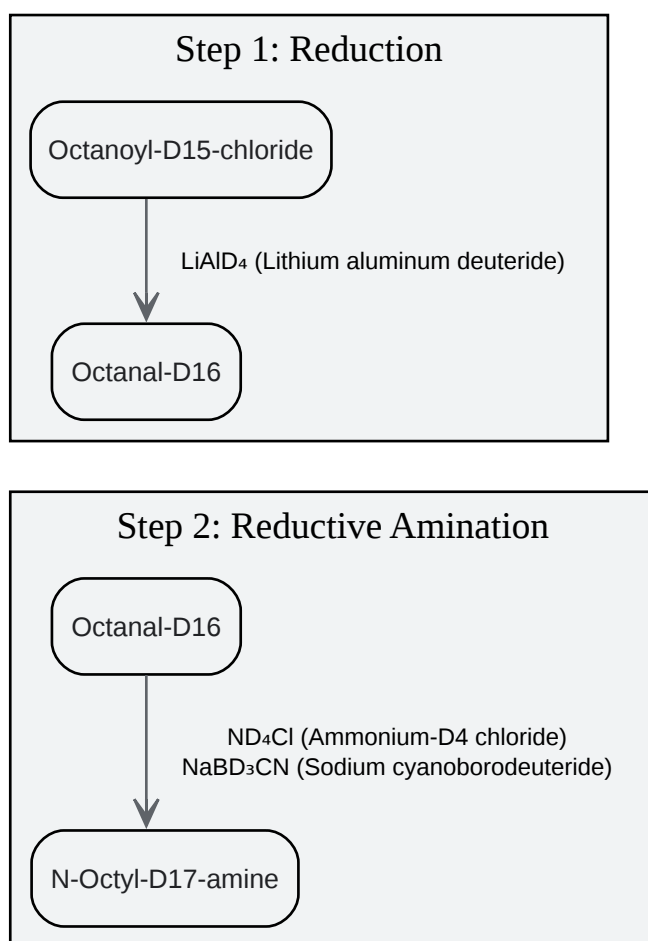
- **Mass Spectrometry (MS):** In a mass spectrum, the molecular ion peak (M^+) for **N-Octyl-D17-amine** will appear at a mass-to-charge ratio (m/z) that is 17 units higher than that of n-octylamine. This clear mass shift allows a mass spectrometer to easily distinguish between the labeled internal standard and the unlabeled analyte, even if they co-elute during chromatographic separation. This is the fundamental principle behind its use in Stable Isotope Dilution Analysis (SIDA).
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR: In a proton NMR spectrum, the signals corresponding to the 17 deuterated positions would be absent. This provides an unambiguous confirmation of the positions and extent of deuterium incorporation.
 - ^2H NMR: A deuterium NMR spectrum would show signals at the chemical shifts corresponding to the deuterated positions, confirming the presence of the label.
 - ^{13}C NMR: Carbon atoms bonded to deuterium will exhibit triplet splitting patterns (due to the spin-1 nature of deuterium) and may experience a slight upfield shift (isotope effect).
- **Infrared (IR) Spectroscopy:** The C-H stretching vibrations typically observed in the 2800-3000 cm^{-1} region will be shifted to a lower frequency (approximately 2100-2200 cm^{-1}) for the C-D bonds. This is due to the increased mass of deuterium compared to protium, which lowers the vibrational frequency of the bond.

Part 2: Synthesis and Isotopic Labeling Strategy

The synthesis of **N-Octyl-D17-amine** typically involves introducing deuterium at a late stage to a precursor molecule. A common and efficient method is the reductive amination of a deuterated aldehyde or ketone with a deuterated nitrogen source, using a deuterated reducing agent.

Illustrative Synthetic Workflow

A plausible synthetic route involves the reduction of a deuterated octanoyl chloride to the corresponding deuterated octanal, followed by reductive amination.



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Caption: Synthetic pathway for **N-Octyl-D17-amine** via reduction and reductive amination.

Part 3: Core Application: Stable Isotope Dilution Analysis (SIDA)

The primary and most critical application of **N-Octyl-D17-amine** is as an internal standard in quantitative mass spectrometry, employing the Stable Isotope Dilution Analysis (SIDA) methodology. This technique is considered the gold standard for quantification due to its high precision and accuracy.

Principle of SIDA

SIDA corrects for sample loss during preparation and for variations in instrument response (matrix effects). The core principle relies on the assumption that the deuterated standard (**N-Octyl-D17-amine**) behaves identically to the non-deuterated analyte (n-octylamine) during sample extraction, derivatization, and chromatographic separation. Because they are chemically identical, any loss or enhancement experienced by the analyte is also experienced equally by the standard.

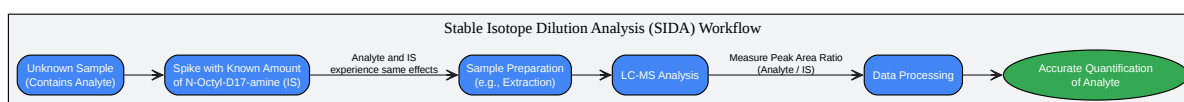
The quantification is based on the ratio of the mass spectrometer signal of the analyte to the signal of the known amount of added internal standard.

Experimental Protocol: Quantification of n-Octylamine in a Sample Matrix using LC-MS

- **Standard Preparation:** Prepare a stock solution of **N-Octyl-D17-amine** of a known concentration (e.g., 1 mg/mL) in a suitable solvent like methanol.
- **Sample Spiking:** Add a precise and known volume of the **N-Octyl-D17-amine** internal standard stock solution to the unknown sample before any sample preparation or extraction steps.
- **Sample Preparation/Extraction:** Perform the necessary extraction procedure (e.g., liquid-liquid extraction, solid-phase extraction) to isolate the analyte and internal standard from the sample matrix. Causality Note: Adding the standard at the very beginning ensures it undergoes all the same potential losses as the native analyte, which is the key to accurate correction.
- **Chromatographic Separation:** Inject the extracted sample onto a liquid chromatography (LC) system. A suitable column (e.g., C18) is used to separate octylamine from other matrix components. The analyte and the deuterated standard will co-elute, or elute very closely together.
- **Mass Spectrometric Detection:** The eluent from the LC is directed into a mass spectrometer (e.g., a triple quadrupole instrument) operating in Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) mode.
 - The instrument is set to monitor the m/z for n-octylamine (e.g., $[M+H]^+$ at m/z 130.2).

- Simultaneously, it monitors the m/z for **N-Octyl-D17-amine** (e.g., $[M+H]^+$ at m/z 147.3).
- Quantification: A calibration curve is generated using known concentrations of the analyte with a constant amount of the internal standard. The concentration of the analyte in the unknown sample is determined by calculating the peak area ratio of the analyte to the internal standard and interpolating this value on the calibration curve.

SIDA Workflow Diagram



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Caption: Workflow for quantitative analysis using a stable isotope-labeled internal standard.

Part 4: Safety, Handling, and Storage

The toxicological and safety profile of **N-Octyl-D17-amine** is considered to be identical to that of n-octylamine. Deuteration does not alter the biochemical reactivity in a way that would introduce new hazards. Therefore, all safety precautions for n-octylamine should be followed.

- Hazards: Corrosive. Causes severe skin burns and eye damage. Harmful if swallowed or inhaled
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